

Technical Monograph: (R)-2-Aminooctane

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Compound of Interest

Compound Name: 2-Aminooctane

CAS No.: 693-16-3

Cat. No.: B1582153

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Physicochemical Properties, Enantioselective Synthesis, and Analytical Validation

Executive Summary

(R)-**2-Aminooctane** (also known as (R)-2-octylamine or (R)-1-methylheptylamine) is a chiral aliphatic amine of significant utility in pharmaceutical development and organic synthesis.^[1] Its primary application lies in its role as a chiral resolving agent for acidic racemates and as a chiral building block in the synthesis of bioactive compounds. Unlike its racemic counterpart, the enantiomerically pure (R)-isomer offers precise stereochemical control, a critical attribute in drug design where enantiomeric purity dictates efficacy and safety.

This guide provides a rigorous technical analysis of (R)-**2-aminooctane**, focusing on its molecular stoichiometry, enzymatic kinetic resolution, and analytical validation protocols.^[1]

Physicochemical Profile

Molecular Weight Calculation

The molecular weight is the fundamental constant for all stoichiometric calculations in synthesis and resolution. Molecular Formula:

[\[2\]](#)[\[3\]](#)

Element	Count	Atomic Mass (g/mol)	Subtotal (g/mol)
Carbon (C)	8	12.011	96.088
Hydrogen (H)	19	1.008	19.152
Nitrogen (N)	1	14.007	14.007
Total MW	129.247		

Note: Standard atomic weights are based on IUPAC recommendations.[\[1\]](#) For high-precision mass spectrometry, the monoisotopic mass is 129.1517 Da.[\[1\]](#)

Key Physical Constants

Accurate handling requires knowledge of phase behavior and density.[\[1\]](#)

Property	Value	Context
CAS Number (R-isomer)	34566-05-7	Specific to (R)-(-)-enantiomer
CAS Number (S-isomer)	34566-04-6	For reference
CAS Number (Racemic)	693-16-3	Precursor material
Boiling Point	163–165 °C	At 760 mmHg
Density	0.771 g/mL	At 25 °C
Refractive Index ()	1.4235	Purity indicator
Flash Point	51 °C (123.8 °F)	Flammable Liquid (Class 3)

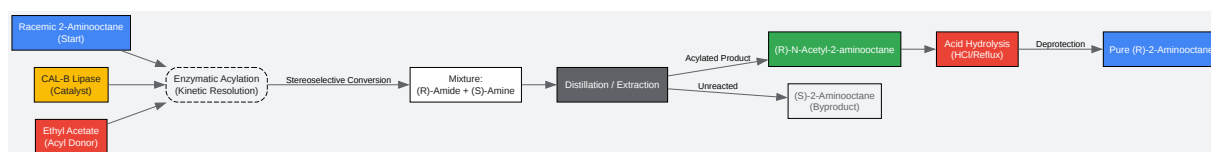
Enantioselective Synthesis: Kinetic Resolution

The most robust method for obtaining high optical purity (R)-**2-aminooctane** is the lipase-catalyzed kinetic resolution of the racemate.[\[1\]](#) This method utilizes the stereoselectivity of

Candida antarctica Lipase B (CAL-B) to selectively acylate the (R)-enantiomer.[1]

Mechanistic Workflow

In this process, the lipase preferentially catalyzes the acylation of the (R)-amine with an ester donor (e.g., ethyl acetate or isopropyl acetate), leaving the (S)-amine unreacted. The resulting (R)-amide is then separated and hydrolyzed back to the pure amine.



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Figure 1: Workflow for the enzymatic kinetic resolution of **2-aminooctane** using CAL-B lipase.

Experimental Protocol (Bench Scale)

Objective: Isolation of (R)-**2-aminooctane** from racemic mixture.

- Reaction Setup:
 - Dissolve racemic **2-aminooctane** (100 mmol, 12.9 g) in methyl tert-butyl ether (MTBE) (100 mL).
 - Add Candida antarctica Lipase B (immobilized, e.g., Novozym 435) (500 mg).[1]
 - Add Ethyl Acetate (60 mmol, 0.6 eq) as the acyl donor. Note: Using <0.5 eq ensures high ee for the product amide, but limiting conversion is safer.
- Incubation:
 - Shake or stir gently at 30–40 °C for 24–48 hours.

- Monitor conversion via GC until ~50% conversion is reached.
- Work-up:
 - Filter off the immobilized enzyme (can be recycled).
 - Evaporate solvent.[\[1\]](#)
 - Separation: The unreacted (S)-amine (bp ~164°C) can be separated from the (R)-amide (significantly higher bp) via fractional distillation or acid-base extraction (the amine is basic; the amide is neutral).
- Hydrolysis (to recover R-amine):
 - Reflux the isolated (R)-amide in 6M HCl for 12 hours.
 - Basify with NaOH to pH >12.[\[1\]](#)
 - Extract with diethyl ether, dry over MgSO_4 , and distill to obtain pure (R)-**2-aminooctane**.[\[1\]](#)

Analytical Validation

Trustworthiness in chiral chemistry relies on proving enantiomeric excess (ee) of the product. ee is calculated as the difference between the observed and theoretical optical rotation, divided by the theoretical optical rotation, and expressed as a percentage.[\[1\]](#)

Polarimetry (Specific Rotation)

The specific rotation

is the primary identifier.

- **(R)-2-Aminooctane**: Levorotatory (-)[\[1\]](#)
- **(S)-2-Aminooctane**: Dextrorotatory (+)[\[1\]](#)

Standard Value:

to

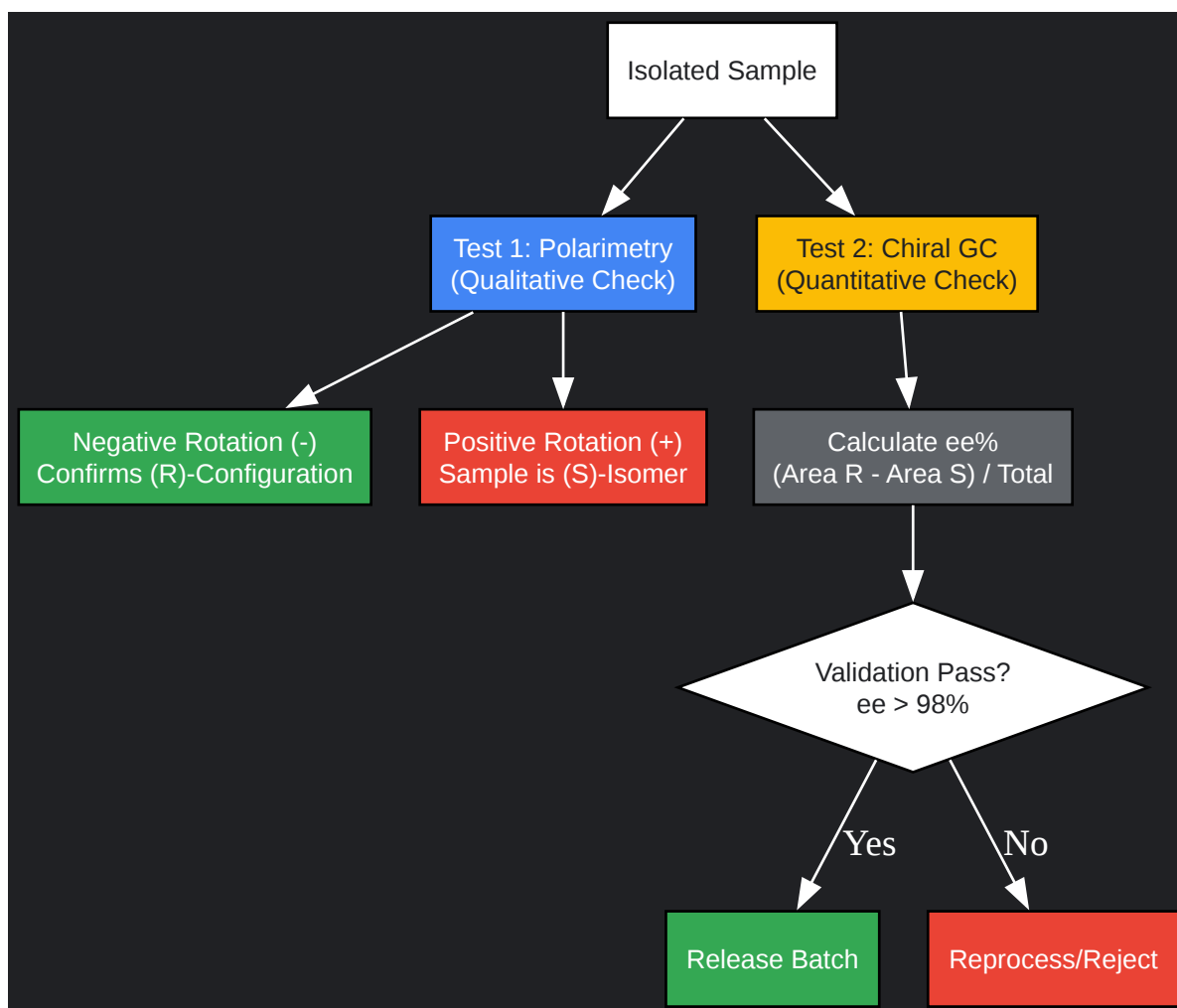
(neat) or slightly different depending on solvent (e.g., Ethanol).[1] Note: Always compare against a certified reference standard or Certificate of Analysis (CoA) due to solvent effects.

Chiral Gas Chromatography (GC)

For precise

determination (>99%), Chiral GC is required.[1]

- Column: Cyclodextrin-based stationary phase (e.g., Chirasil-DEX CB).[1]
- Derivatization (Optional): Reaction with trifluoroacetic anhydride (TFAA) can improve peak shape and separation resolution.[1]



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Figure 2: Analytical decision tree for validating the stereochemical integrity of (R)-2-aminooctane.

Applications in Drug Development

- **Chiral Resolution Agent:** (R)-2-Aminooctane is used to resolve racemic acids (e.g., mandelic acid derivatives) via diastereomeric salt formation.^[1] The long alkyl chain (octyl) imparts specific solubility characteristics that differ from shorter chain amines like methylbenzylamine, often aiding in crystallization.
- **Synthesis Intermediate:** Used in the synthesis of anti-infectives and surface-active agents where the chiral center influences the spatial orientation of the hydrophobic tail.^[1]

Safety & Handling (SDS Summary)

Signal Word: DANGER

Hazard Class	H-Code	Description
Flammable Liquid	H226	Flammable liquid and vapor. ^[1]
Acute Toxicity	H302	Harmful if swallowed. ^[1]
Skin Corrosion	H314	Causes severe skin burns and eye damage. ^[1]
Aquatic Toxicity	H400	Very toxic to aquatic life. ^[1]

Handling Protocol:

- Always handle in a fume hood.^[1]
- Wear chemically resistant gloves (Nitrile) and eye protection.^[1]
- Store under inert gas (Nitrogen/Argon) as amines can absorb from the air to form carbamates.

References

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